

Application Note: Quantification of EP Impurity C in Ciprofloxacin Drug Substance by HPLC

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Compound of Interest

Compound Name: (4Z)-Mycophenolate Mofetil (EP Impurity C)

CAS No.: 1076198-64-5

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Abstract

This application note provides a comprehensive and robust protocol for the quantification of Ciprofloxacin EP Impurity C (7-[(2-Aminoethyl)amino]-1-cyclopropyl-6-fluoro-4-oxo-1,4-dihydroquinoline-3-carboxylic acid) in Ciprofloxacin Hydrochloride drug substance. The methodology detailed herein is aligned with the standards of the European Pharmacopoeia (EP) and incorporates principles from the International Council for Harmonisation (ICH) Q2(R1) guideline on the validation of analytical procedures.^[1] This guide is intended for researchers, quality control analysts, and drug development professionals, offering a step-by-step High-Performance Liquid Chromatography (HPLC) method, explaining the scientific rationale behind the procedural choices, and ensuring a self-validating and trustworthy analytical system.

Introduction: The Rationale for Impurity Quantification

Ciprofloxacin is a broad-spectrum fluoroquinolone antibiotic used to treat a variety of bacterial infections. The control of impurities in Active Pharmaceutical Ingredients (APIs) like

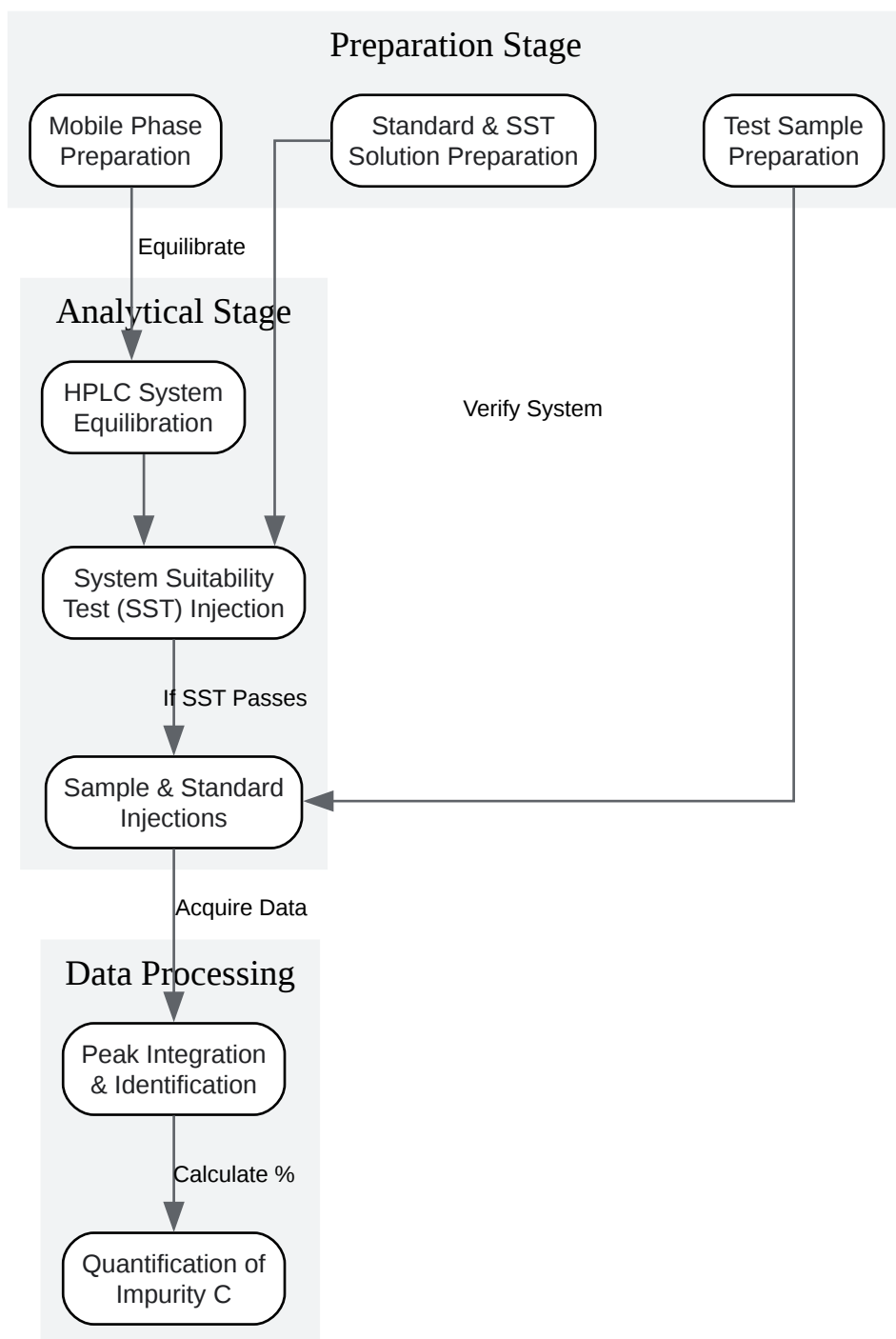
Ciprofloxacin is a critical regulatory requirement to ensure the safety and efficacy of the final drug product.[2] Impurities can arise from various stages, including synthesis, degradation, or storage.[3]

Ciprofloxacin EP Impurity C, also known as the Ciprofloxacin Ethylenediamine Analog, is a specified impurity in the European Pharmacopoeia.[2][4] It is a process-related impurity that can also form as a photodegradation product.[3][5] Its structure is closely related to the parent API, making its separation and accurate quantification essential. Failure to control this impurity within the prescribed limits can impact the drug's safety profile and therapeutic efficacy.

This protocol employs a reversed-phase HPLC (RP-HPLC) method, which is the gold standard for separating and quantifying pharmaceutical impurities due to its high sensitivity and resolving power.[6][7] The method's design is based on the official EP monograph for Ciprofloxacin Hydrochloride, ensuring regulatory compliance.[8][9]

Experimental Workflow Overview

The analytical workflow is designed for precision and accuracy, beginning with meticulous preparation of standards and samples, followed by chromatographic separation and concluding with data analysis and quantification.



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Caption: Overall workflow for the quantification of EP Impurity C.

Materials and Reagents

Material/Reagent	Grade/Specification	Recommended Supplier
Ciprofloxacin Hydrochloride RS	European Pharmacopoeia (EP) Reference Standard	EDQM
Ciprofloxacin for Peak ID CRS	Containing Impurities B, C, D, E (for SST)	EDQM
Ciprofloxacin Impurity C RS	Certified Reference Material, >98% purity	Sigma-Aldrich, SynZeal
Acetonitrile	HPLC Gradient Grade	Merck, Fisher Scientific
Phosphoric Acid (H ₃ PO ₄)	ACS Reagent Grade, ≥85%	VWR, Sigma-Aldrich
Triethylamine (TEA)	HPLC Grade, ≥99.5%	Sigma-Aldrich, Alfa Aesar
Water	HPLC/Type I Grade	Millipore Milli-Q or equivalent

Chromatographic System and Conditions

The selection of chromatographic parameters is critical for achieving the necessary resolution between Ciprofloxacin and its closely related impurities. A C18 stationary phase provides the hydrophobic retention required, while the specific mobile phase composition and pH are optimized to control the ionization and retention of the acidic drug and its basic impurities, ensuring separation.[7] The column temperature of 40°C enhances efficiency and reduces viscosity, leading to sharper peaks and better resolution.[8]

Parameter	Condition
Instrument	Agilent 1260 Infinity II, Waters Alliance e2695 or equivalent HPLC/UHPLC system with UV/PDA detector.
Column	Base-deactivated octadecylsilyl silica gel (C18), 5 µm, 4.6 x 250 mm.
Mobile Phase	Mix 13 volumes of Acetonitrile with 87 volumes of aqueous phosphoric acid solution (2.45 g/L), adjust pH to 3.0 with Triethylamine.[8]
Flow Rate	1.5 mL/min
Column Temperature	40 °C[8]
Detection Wavelength	278 nm
Injection Volume	50 µL
Run Time	Approximately 25 minutes (or 2.5 times the retention time of Ciprofloxacin).[9]

Detailed Protocol

Mobile Phase Preparation

- Aqueous Phase: Accurately weigh 2.45 g of phosphoric acid and dissolve in 1000 mL of Type I water.
- pH Adjustment: Using a calibrated pH meter, adjust the pH of the aqueous phase to 3.0 ± 0.05 by adding triethylamine dropwise while stirring.
- Final Mixture: Combine 870 mL of the pH-adjusted aqueous phase with 130 mL of acetonitrile.
- Degassing: Degas the final mobile phase mixture for at least 15 minutes using vacuum filtration or sonication before use. This is crucial to prevent pump cavitation and baseline noise.

Solution Preparation

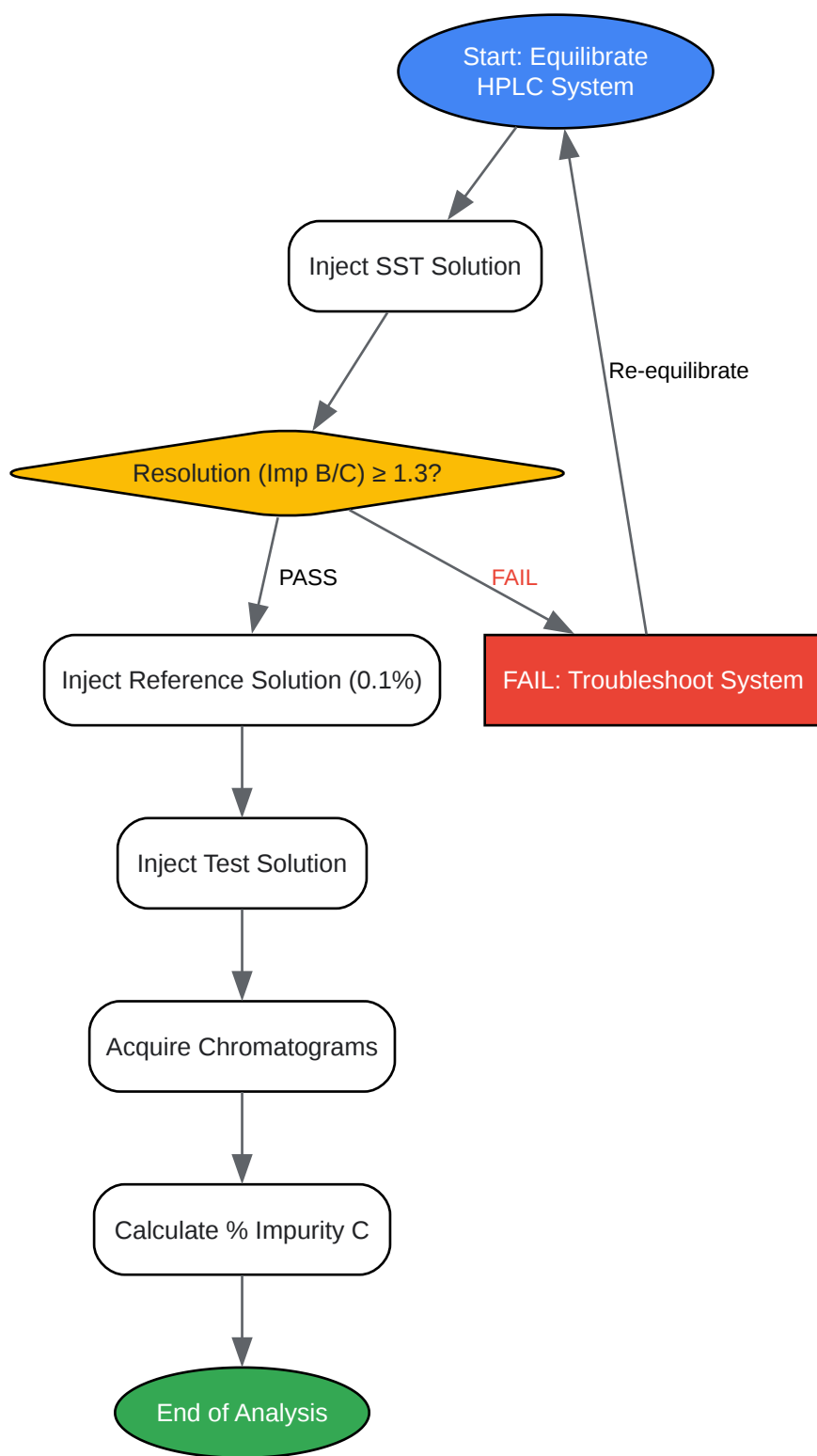
- Purpose: To verify the resolution and performance of the chromatographic system before sample analysis. The EP monograph requires a minimum resolution of 1.3 between the peaks for Impurity B and Impurity C.[9]
- Procedure: Dissolve 5.0 mg of Ciprofloxacin for Peak Identification CRS (which contains a mixture of specified impurities) in 10.0 mL of the mobile phase. Sonicate if necessary to ensure complete dissolution.
- Procedure: Accurately weigh approximately 25.0 mg of the Ciprofloxacin Hydrochloride drug substance into a 50 mL volumetric flask.
- Dissolve and dilute to volume with the mobile phase. Mix thoroughly. This yields a nominal concentration of 0.5 mg/mL.
- Purpose: This solution serves as the external standard for quantifying the impurities. It represents 0.1% of the nominal test concentration.
- Procedure: Pipette 1.0 mL of the Test Solution into a 50 mL volumetric flask and dilute to volume with the mobile phase.
- Further, pipette 1.0 mL of this intermediate solution into a 10.0 mL volumetric flask and dilute to volume with the mobile phase. Mix thoroughly.[8]

Chromatographic Procedure

- System Equilibration: Equilibrate the HPLC system with the mobile phase for at least 30-60 minutes or until a stable baseline is achieved.
- System Suitability Test:
 - Inject the mobile phase or a blank (diluent) to ensure no interfering peaks are present.
 - Inject the SST Solution.
 - Acceptance Criteria: Verify that the resolution between the peaks corresponding to Impurity B and Impurity C is not less than 1.3.[9] Identify the peaks based on the

chromatogram provided with the CRS. The relative retention times should be approximately: Impurity C ~0.7 and Ciprofloxacin ~1.0.[9]

- Analysis Sequence:
 - Inject the Reference Solution (0.1%).
 - Inject the Test Solution. It is recommended to run duplicate injections of the test solution to ensure reproducibility.



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Caption: Step-by-step analytical sequence.

Calculation and Results

The quantification of Impurity C is performed using the principle of external standardization, comparing the peak area of Impurity C in the sample chromatogram to the peak area of Ciprofloxacin in the diluted reference solution.

Formula for Quantification:

$$\text{Percentage of Impurity C (\%)} = (\text{Area_Imp_C_Sample} / \text{Area_Cipro_Ref}) * (\text{Conc_Cipro_Ref} / \text{Conc_Sample}) * 100$$

Where:

- Area_Imp_C_Sample: Peak area of Impurity C in the Test Solution chromatogram.
- Area_Cipro_Ref: Peak area of Ciprofloxacin in the Reference Solution (0.1%) chromatogram.
- Conc_Cipro_Ref: Concentration of Ciprofloxacin in the Reference Solution (mg/mL).
- Conc_Sample: Concentration of Ciprofloxacin drug substance in the Test Solution (mg/mL).

Note: The formula simplifies because the reference solution is a direct dilution of the test solution. If the dilution factor is 500 (100-fold then 5-fold), the concentration ratio term effectively becomes the percentage level (0.1%). A response factor may need to be applied if the detector response for Impurity C is significantly different from Ciprofloxacin.

Acceptance Criteria: The acceptance criteria for specified and unspecified impurities are defined in the specific monograph of the European Pharmacopoeia. Typically, for a specified impurity like Impurity C, the limit is often NMT 0.2%. The total of all impurities should not exceed a defined threshold, for instance, 0.5%.[\[3\]](#)[\[5\]](#)

Trustworthiness: A Self-Validating System

This protocol is designed to be a self-validating system, ensuring the integrity of each analytical run:

- **Specificity:** The chromatographic conditions are optimized to resolve Impurity C from the main Ciprofloxacin peak and other known related substances, as demonstrated by the SST. [\[6\]](#)
- **System Suitability:** The mandatory SST check before each sequence confirms that the system's resolution and performance are adequate for the intended analysis on that specific day. [\[9\]](#)
- **Linearity & Range:** The method demonstrates linearity within a range suitable for quantifying impurities from the reporting threshold up to levels exceeding the specification limit (e.g., 50% to 150% of the 0.2% limit). [\[10\]](#)
- **Accuracy & Precision:** The protocol's reliance on calibrated equipment, certified reference standards, and precise volumetric preparations ensures high accuracy and precision (low %RSD). [\[10\]](#)[\[11\]](#)
- **Regulatory Grounding:** The core of the method is derived directly from the European Pharmacopoeia, providing an authoritative foundation for the results generated. [\[8\]](#)

Conclusion

The HPLC method detailed in this application note is robust, specific, and suitable for the routine quantification of EP Impurity C in Ciprofloxacin Hydrochloride drug substance. By adhering to the specified chromatographic conditions, system suitability criteria, and solution preparation steps, analytical laboratories can generate accurate and reliable data that complies with stringent pharmacopeial requirements. This ensures the quality and safety of the Ciprofloxacin API, contributing to the overall integrity of the final pharmaceutical product.

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